

# Rebastinib vehicle selection

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## Compound Focus: Rebastinib

CAS No.: 1020172-07-9

Cat. No.: S547894

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## Rebastinib Solubility Data

Solvent	Solubility	Concentration	Temperature	Note / Source
DMSO	~50 mg/mL	~90.32 mM	Not specified	Standard go-to solvent [1]
DMSO	111 mg/mL	~200.5 mM	Not specified	Highest concentration reported [2]
Ethanol	18 mg/mL	~32.5 mM	Not specified	Suitable for stock solutions [2]
Water	Insoluble	-	Not specified	Not recommended [2]
1:1 PBS:Ethanol	0.1 mg/mL	~0.18 mM	25°C	For low-concentration aqueous dosing [3]

## Experimental Formulation Guides

Here are detailed methodologies for preparing **Rebastinib** solutions for different experimental applications.

### For In Vitro Studies

This protocol is suitable for cell-based assays.

- **Prepare Stock Solution:** Dissolve **Rebastinib** in DMSO to create a high-concentration stock solution (e.g., 10-50 mM). Gently warm the tube and use brief sonication if necessary to aid dissolution [2] [1].
- **Dilute for Treatment:** Dilute the stock solution into your cell culture medium. Ensure the final concentration of DMSO is kept low (typically  $\leq 0.1\%$ ) to avoid cytotoxicity [2].
- **Include Controls:** Always include a vehicle control group treated with the same final concentration of DMSO.

## For In Vivo Studies

This method describes preparing a homogeneous suspension for oral administration in animal studies [3].

- **Prepare Suspension:** Weigh the required amount of **Rebastinib** and add it to a 0.5% w/v Carboxymethyl Cellulose Sodium Salt (CMC-Na) solution.
- **Mix Thoroughly:** Agitate the mixture vigorously using a vortex mixer or magnetic stirrer to achieve a homogeneous suspension.
- **Administer:** The final suspension can be administered to laboratory animals via oral gavage. The study demonstrating efficacy in a triple-negative breast cancer model used this method [3].

## Stability & Handling Recommendations

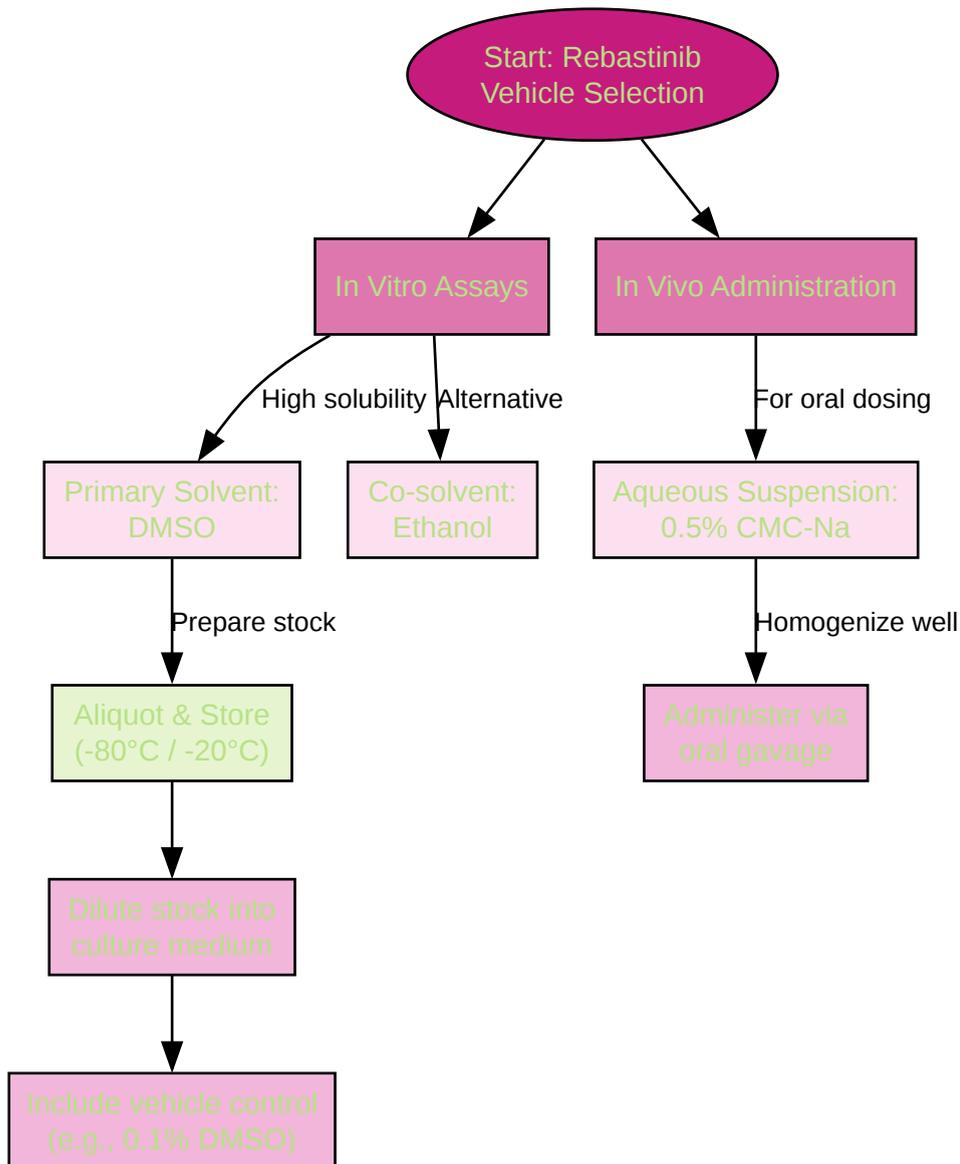
- **Storage:** For long-term stability, store Rebusatinib **powder** at  $-20^{\circ}\text{C}$ . **Stock solutions** in DMSO should be aliquoted and stored at  $-80^{\circ}\text{C}$  for up to 2 years or at  $-20^{\circ}\text{C}$  for 1 year. Avoid repeated freeze-thaw cycles [1].
- **Handling:** DMSO is hygroscopic (absorbs water from the air). Using fresh, dry DMSO is recommended to ensure solubility and compound stability over time [2].

## Troubleshooting Common Issues

- **Precipitation in Aqueous Media:** If the compound precipitates upon dilution into culture medium, ensure you are adding the stock solution directly into the medium while vortexing or pipetting to mix rapidly. Using a slightly warmed medium might also help.
- **Loss of Activity:** This can occur if the stock solution is improperly stored or undergoes multiple freeze-thaws. Always prepare small, single-use aliquots.

## Experimental Workflow Diagram

The following diagram outlines the key decision points for selecting and preparing **Rebastinib** vehicles in experimental settings.



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## References

1. Rebastinib (DCC-2036) | ABL1 Inhibitor [medchemexpress.com]
2. Rebastinib (DCC-2036) | Bcr-Abl inhibitor | Mechanism [selleckchem.com]
3. The Suppressive Effect of Rebastinib on Triple-negative ... [ar.iiarjournals.org]

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